

Molecular weight of 3-(Acryloyloxy)-2-hydroxypropyl methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Acryloyloxy)-2-hydroxypropyl methacrylate

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An In-depth Technical Guide to **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**: Properties, Experimental Protocols, and Applications in Drug Development

Executive Summary: **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** (AHM) is a versatile bifunctional monomer that is increasingly utilized in the development of advanced biomaterials and drug delivery systems. Its unique structure, featuring both acrylate and methacrylate moieties, allows for controlled polymerization and subsequent functionalization. This technical guide provides a comprehensive overview of AHM, including its physicochemical properties, detailed experimental protocols for its use in synthesis and polymerization, and its applications in the realm of drug development. This document is intended for researchers, scientists, and professionals in the fields of polymer chemistry, materials science, and pharmaceutical sciences.

Introduction

3-(Acryloyloxy)-2-hydroxypropyl methacrylate, also known by its CAS number 1709-71-3, is a chemical compound that serves as a valuable building block in polymer chemistry.^[1] The presence of two distinct polymerizable groups (acrylate and methacrylate) with different reactivities, along with a central hydroxyl group, imparts unique characteristics to this monomer.^[2] The hydroxyl group enhances hydrophilicity and provides a site for further chemical modification, while the vinyl groups are amenable to various polymerization techniques, including free radical polymerization.^[1] These features make AHM particularly suitable for

creating cross-linked networks and functional polymers for a range of industrial and biomedical applications, from coatings and adhesives to advanced drug delivery vehicles.^[1]

Physicochemical Properties

A summary of the key quantitative data and physical properties of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C10H14O5	[3]
Molecular Weight	214.22 g/mol	[3][4]
CAS Number	1709-71-3	[3]
Density	1.14 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.473	[3]
Boiling Point	130-155 °C at 0.18-0.5 Torr	
Flash Point	>230 °F (>110 °C)	
Storage Temperature	2-8°C	
Synonyms	1-(Acryloyloxy)-2-hydroxy-3-(methacryloyloxy)propane, 2-Hydroxy-3-methacryloyloxypropyl acrylate	

Key Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**, focusing on its application in the synthesis of functional monomers and nanoparticles for biomedical use.

Synthesis of Cysteine Methacrylate (CysMA) Monomer via Thia-Michael Addition

This protocol describes the synthesis of a zwitterionic monomer, Cysteine Methacrylate (CysMA), from AHM and L-cysteine. This monomer is a precursor for creating biocompatible and pH-responsive polymers.[5]

Materials:

- **3-(Acryloyloxy)-2-hydroxypropyl methacrylate (AHM)**
- L-cysteine
- Dimethyl phenyl phosphine (DMPP) - nucleophilic catalyst
- Deionized water (reaction medium)
- Ethyl acetate
- Dichloromethane (DCM)

Procedure:

- The synthesis is conducted in an aqueous solution at room temperature (approximately 20°C).[5][6]
- Dissolve L-cysteine in deionized water in a reaction vessel.
- In a separate container, dissolve AHM in deionized water.
- Add the AHM solution to the L-cysteine solution with stirring.
- Introduce a catalytic amount of dimethyl phenyl phosphine (DMPP) to the reaction mixture. DMPP facilitates the selective nucleophilic addition of the sulfhydryl group of cysteine to the acrylate group of AHM.[6]
- Allow the reaction to proceed for 2 hours at room temperature. The reaction is efficient, with reported yields around 94%.[5]
- Upon completion, the product, Cysteine Methacrylate (CysMA), will be a hydrophilic white powder.

- The crude product can be purified by washing with solvents such as ethyl acetate and dichloromethane to remove unreacted starting materials and the catalyst.
- The final product should be dried under vacuum and its chemical structure confirmed by ^1H and ^{13}C NMR spectroscopy and mass spectrometry.[5]

Synthesis of Poly(cysteine methacrylate) Nanoparticles (PCMANPs)

This protocol outlines the polymerization of the CysMA monomer to form polymer nanoparticles (PNPs) with potential applications in drug delivery.[7] Emulsion and inverse emulsion polymerization techniques are suitable for this purpose.[6]

Materials:

- Cysteine Methacrylate (CysMA) monomer
- Initiator: e.g., Ammonium persulfate (APS) or 4,4'-Azobis(4-cyanovaleric acid) (ACVA)
- Surfactant: e.g., Polyvinyl alcohol (PVA), Polyvinyl pyrrolidone (PVP), or Sodium dodecyl sulfate (SDS)
- Deionized water or an organic solvent (for inverse emulsion)

Procedure (Emulsion Polymerization Example):

- Prepare an aqueous solution of the chosen surfactant (e.g., SDS) in a reaction vessel equipped with a stirrer and a nitrogen inlet.
- Add the CysMA monomer to the surfactant solution and stir until a stable emulsion is formed.
- Deoxygenate the system by bubbling nitrogen through the mixture for at least 30 minutes.
- In a separate container, dissolve the initiator (e.g., APS) in deionized water and deoxygenate the solution.
- Heat the reaction vessel to the desired temperature (e.g., 70°C).

- Inject the initiator solution into the reaction vessel to start the polymerization.
- Maintain the reaction under a nitrogen atmosphere and constant stirring for a specified period (e.g., 4-6 hours).
- The reaction progress can be monitored by taking aliquots and analyzing for monomer conversion.
- Upon completion, cool the reaction mixture to room temperature.
- The resulting nanoparticle suspension can be purified by dialysis against deionized water to remove unreacted monomer, surfactant, and initiator residues.
- The size, morphology, and stability of the synthesized poly(cysteine methacrylate) nanoparticles (PCMANPs) can be characterized using techniques such as Dynamic Light Scattering (DLS), Transmission Electron Microscopy (TEM), and Scanning Electron Microscopy (SEM).[8]

Applications in Drug Development

The primary application of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** in drug development is as a precursor for creating sophisticated drug delivery systems. Polymers derived from AHM, such as the poly(cysteine methacrylate) described above, exhibit properties that are highly desirable for biomedical applications.

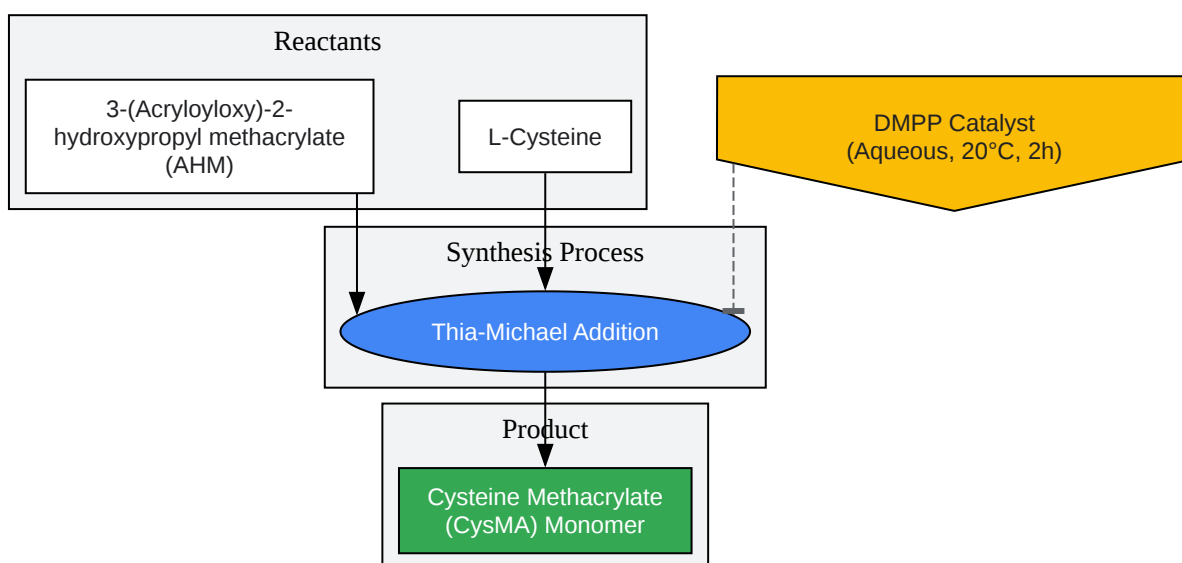
- **Biocompatibility and Biodegradability:** By incorporating naturally occurring amino acids like cysteine, the resulting polymers can be designed to be biocompatible and biodegradable, minimizing toxicity and allowing for clearance from the body.[6]
- **Stimuli-Responsive Behavior:** The presence of amino and carboxylic acid groups in PCysMA makes the polymer brushes pH-responsive.[5] This property can be exploited to design "smart" drug delivery vehicles that release their therapeutic payload in response to specific physiological cues, such as the acidic environment of a tumor or an inflamed tissue.
- **Anti-Fouling Surfaces:** Zwitterionic polymers, which can be synthesized from AHM-derived monomers, are known for their excellent resistance to nonspecific protein adsorption and bacterial adhesion.[5] This "anti-fouling" property is critical for medical devices and drug

delivery systems that come into contact with biological fluids, as it can prevent the host's immune response and prolong the circulation time of the drug carrier.

- Nanoparticle-Based Drug Delivery: PCMANPs synthesized from AHM-derived monomers can serve as nanocarriers for encapsulating therapeutic agents.[7] These nanoparticles can potentially improve the solubility of hydrophobic drugs, protect them from degradation, and provide controlled and targeted release.[6][7]

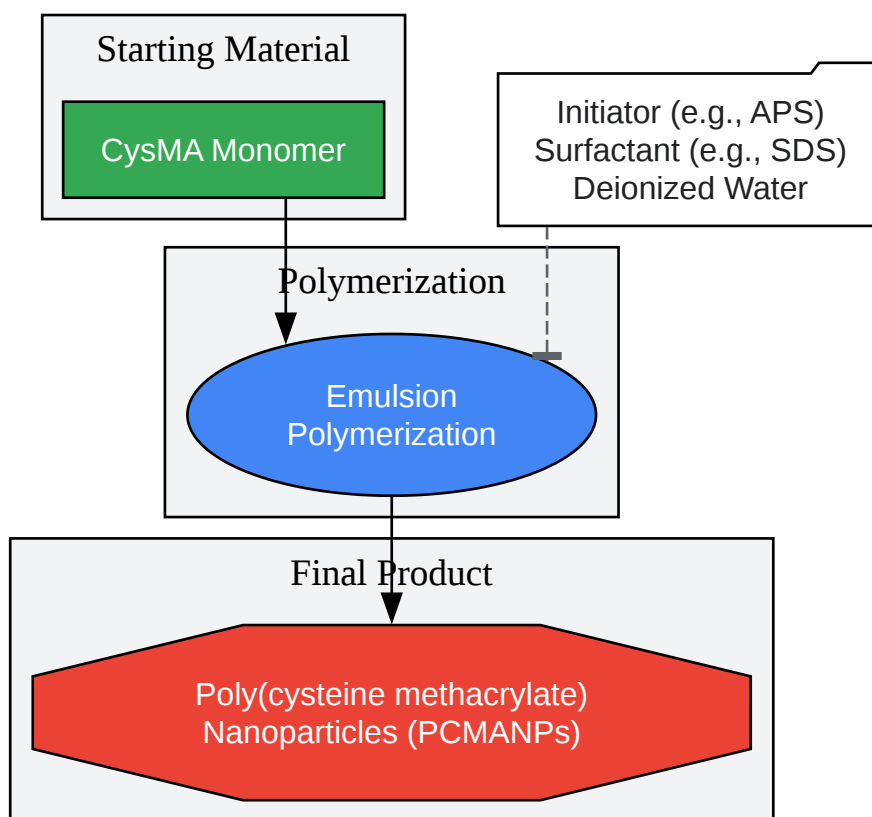
Visualized Workflows

The following diagrams, created using the DOT language, illustrate key processes involving **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**.



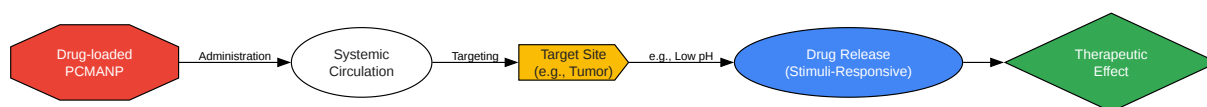
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Caption: Synthesis of Cysteine Methacrylate (CysMA) from AHM.



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Caption: Formation of PCMANPs from CysMA monomer.



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Caption: Workflow for nanoparticle-based drug delivery.

Conclusion

3-(Acryloyloxy)-2-hydroxypropyl methacrylate is a highly functional monomer with significant potential in the development of advanced materials for biomedical and

pharmaceutical applications. Its unique chemical structure allows for the synthesis of functional polymers with tailored properties such as biocompatibility, stimuli-responsiveness, and anti-fouling characteristics. The experimental protocols provided herein offer a practical guide for researchers looking to leverage the capabilities of AHM in creating novel drug delivery systems and other biomaterials. As research in this area continues, AHM is poised to remain a key component in the design of next-generation therapeutic technologies.

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- To cite this document: BenchChem. [Molecular weight of 3-(Acryloyloxy)-2-hydroxypropyl methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158976#molecular-weight-of-3-acryloyloxy-2-hydroxypropyl-methacrylate]

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